

Essential Safety and Logistical Information for Handling 2-(2-Aminophenyl)ethanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(2-Aminophenyl)ethanol

Cat. No.: B1265811

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical reagents is paramount. This document provides immediate, essential safety protocols and logistical plans for **2-(2-Aminophenyl)ethanol**, fostering a secure and efficient laboratory environment.

Hazard Identification and Classification

2-(2-Aminophenyl)ethanol is classified as a hazardous substance. It is crucial to be aware of its potential health effects.

- Skin Irritation: Causes skin irritation.[1][2]
- Eye Irritation: Causes serious eye irritation.[2]
- Respiratory Irritation: May cause respiratory irritation.[2]

Quantitative Data for 2-(2-Aminophenyl)ethanol

Property	Value	Source
Molecular Formula	C8H11NO	[2]
Molecular Weight	137.18 g/mol	
Appearance	Light brown solid	[2]
Boiling Point	147-148 °C at 3.5 mm Hg	[3]
Flash Point	>230 °F (>110 °C)	[3]
Density	1.045 g/mL at 25 °C	[3]
Occupational Exposure Limits	Not established	[1] [4]

Operational Plan: Personal Protective Equipment (PPE)

A multi-layered approach to PPE is critical to minimize exposure risk. The following table outlines the recommended PPE for handling **2-(2-Aminophenyl)ethanol**.

Body Part	Required PPE	Specifications and Best Practices
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for damage before use and practice proper glove removal technique to avoid skin contact. Change gloves regularly, typically every 30 to 60 minutes, or immediately if contamination is known or suspected. [5] [6]
Eyes/Face	Safety glasses with side shields or goggles; face shield	Government-approved eye and face protection should be worn. [5] A face shield may be necessary when there is a splash hazard.
Body	Laboratory coat; disposable gown	A closed-front lab coat is the minimum requirement. For procedures with a higher risk of splashes or spills, a disposable gown made of a non-permeable material like polyethylene-coated polypropylene should be worn. [7]
Respiratory	Government-approved respirator (e.g., N95 or N100 particle mask)	Use in a well-ventilated area or under a fume hood. [5] If significant dust or aerosols are generated, a fit-tested respirator is necessary. [7]
Feet	Closed-toe shoes	Protective boots may be required depending on the scale of handling.

Experimental Protocol: Safe Handling and Storage

Adherence to proper handling and storage protocols is essential for maintaining the integrity of the chemical and ensuring laboratory safety.

Handling:

- Ventilation: Always handle **2-(2-Aminophenyl)ethanol** in a well-ventilated area, preferably within a chemical fume hood.[5]
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[1][2]
- Avoid Inhalation: Do not breathe dust, fumes, or vapors.[5]
- Hygiene: Wash hands thoroughly after handling the substance.[1][5] Do not eat, drink, or smoke in the work area.[5]
- Contaminated Clothing: Remove and wash contaminated clothing before reuse.

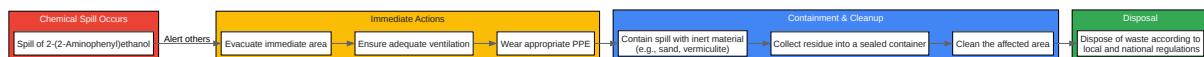
Storage:

- Container: Keep the container tightly closed in a dry and well-ventilated place.[1][2]
- Atmosphere: Store under an inert atmosphere as the substance is air-sensitive.[2]
- Incompatible Materials: Store away from strong oxidizing agents, acid anhydrides, and acid chlorides.[1][2]

Emergency Procedures: Spill and Exposure

Immediate and appropriate action is crucial in the event of a spill or personnel exposure.

Spill Response Workflow



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Caption: Workflow for responding to a chemical spill.

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, seek immediate medical attention.[1][5]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[1][5] Remove contaminated clothing. If skin irritation persists, consult a physician.[1]
- Eye Contact: Rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[1]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek medical attention.[1][5]

Disposal Plan

Proper disposal of **2-(2-Aminophenyl)ethanol** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Classification: This material should be treated as hazardous waste.
- Containerization:
 - Collect waste material in its original container or a suitable, labeled, and sealed container.
 - Do not mix with other waste streams.
 - Ensure the exterior of the waste container is not contaminated.[8]

- Storage of Waste: Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.
- Disposal Method:
 - Dispose of the contents and container at an approved waste disposal plant.[1][2]
 - Follow all national and local environmental regulations.
 - It is the responsibility of the waste generator to correctly classify and label the waste.

Note: Highly reactive substances must be deactivated before disposal.[8] While **2-(2-Aminophenyl)ethanol** is not categorized as highly reactive in this manner, this is a crucial general principle for laboratory waste management.

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